

AZ876: An In-Depth Technical Guide to its Mechanism of Action

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Compound of Interest

Compound Name: AZ876

Cat. No.: B1665899

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Core Introduction

AZ876 is a potent and selective synthetic agonist of the Liver X Receptors (LXR α and LXR β), nuclear receptors that play a pivotal role in regulating cholesterol homeostasis, lipid metabolism, and inflammatory responses.^[1] This technical guide provides a comprehensive overview of the mechanism of action of **AZ876**, detailing its molecular interactions, downstream signaling pathways, and its effects in various preclinical models. The information is intended to support further research and development of LXR agonists for therapeutic applications.

Quantitative Data Summary

The following tables summarize the key quantitative data associated with the activity of **AZ876**.

Table 1: Binding Affinity and Potency

Target	Species	Value	Unit
LXR α	Human	0.007	μ M (Ki)
LXR β	Human	0.011	μ M (Ki)

Data sourced from MedchemExpress.^[1]

Table 2: In Vitro Gene Expression Changes in HL-1 Cardiomyocytes

Gene	Treatment	Fold Increase
SCD2	AZ876 (10 nM, 24h)	2.3
ELOVL5	AZ876 (10 nM, 24h)	1.8
FADS2	AZ876 (10 nM, 24h)	1.5

Data sourced from MedchemExpress.[\[1\]](#)

Table 3: In Vivo Efficacy in Atherosclerosis Mouse Model

Parameter	Treatment	Change
Atherosclerotic Lesion Area	AZ876 (20 µmol/kg, oral, daily for 3 weeks)	-40%

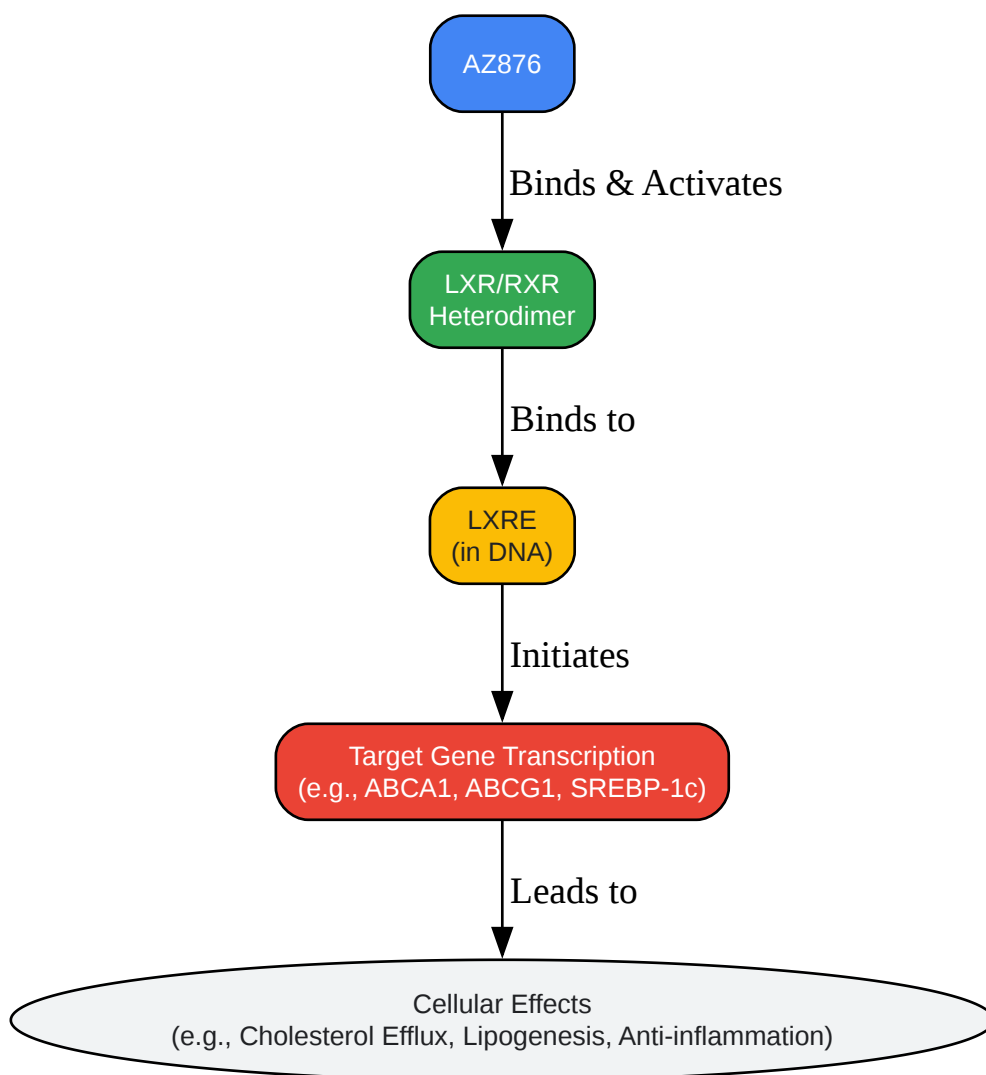
Data sourced from MedchemExpress.[\[1\]](#)

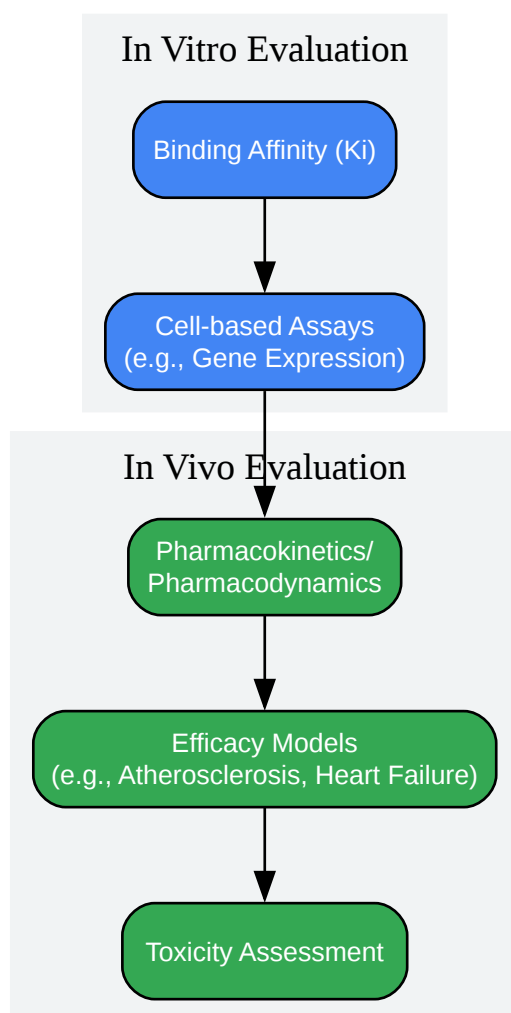
Core Mechanism of Action

AZ876 exerts its effects by binding to and activating LXR α and LXR β . These receptors form heterodimers with the Retinoid X Receptor (RXR) and bind to LXR response elements (LXREs) in the promoter regions of target genes. This binding initiates the transcription of genes involved in reverse cholesterol transport, fatty acid synthesis, and anti-inflammatory pathways.

Signaling Pathway

The activation of LXR by **AZ876** triggers a cascade of events leading to the regulation of target gene expression. A simplified representation of this pathway is provided below.





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References

- 1. medchemexpress.com [medchemexpress.com]
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